

Personal protective equipment for handling mSIRK (L9A)

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Compound of Interest

Compound Name: mSIRK (L9A)

Cat. No.: B12369477

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Essential Safety and Handling Guide for mSIRK (L9A)

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate access to crucial safety and logistical information for handling the lyophilized peptide **mSIRK (L9A)**. Adherence to these procedures is essential for ensuring laboratory safety and maintaining the integrity of this research material.

Personal Protective Equipment (PPE) and Safety Precautions

While **mSIRK (L9A)** is not classified as a hazardous substance under OSHA and WHMIS regulations, standard laboratory safety protocols should be strictly followed. The material is a combustible solid and is hygroscopic. Therefore, appropriate personal protective equipment must be worn at all times to minimize exposure and prevent contamination.

Recommended Personal Protective Equipment:

PPE Category	Specification	Purpose
Eye Protection	Safety glasses with side shields or safety goggles	Protects eyes from airborne powder and potential splashes during reconstitution.
Hand Protection	Nitrile gloves	Prevents direct skin contact with the peptide.
Body Protection	Standard laboratory coat	Protects clothing and skin from accidental spills.
Respiratory	Not generally required for small quantities	Use a dust mask if handling large quantities to avoid inhalation of the lyophilized powder.

Operational Plan: From Receipt to Use

Proper handling and storage are critical to ensure the stability and efficacy of **mSIRK (L9A)**.

1. Receiving and Initial Storage:

- Upon receipt, inspect the vial for any damage.
- Store the lyophilized peptide at 2-8°C for short-term storage. For long-term storage, desiccate at -20°C.^[1]

2. Reconstitution:

- Before opening, allow the vial to equilibrate to room temperature in a desiccator to prevent condensation, as the product is hygroscopic.^{[2][3]}
- Briefly centrifuge the vial to ensure all the lyophilized powder is at the bottom.
- Reconstitute the peptide in Dimethyl Sulfoxide (DMSO) to a concentration of 5 mg/mL.
- Gently vortex or pipette to mix until fully dissolved. Avoid vigorous shaking.

3. Storage of Reconstituted Solution:

- Aliquot the reconstituted solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -20°C.^{[2][3]} The stock solution is stable for up to 4 months at this temperature.^{[2][3]}

Disposal Plan

All waste materials should be handled in accordance with institutional and local environmental regulations.

1. Unused Lyophilized Peptide:

- Unwanted or expired lyophilized **mSIRK (L9A)** should be disposed of as solid chemical waste.
- Ensure the vial is tightly sealed and clearly labeled.

2. Reconstituted Peptide Solutions and Contaminated Materials:

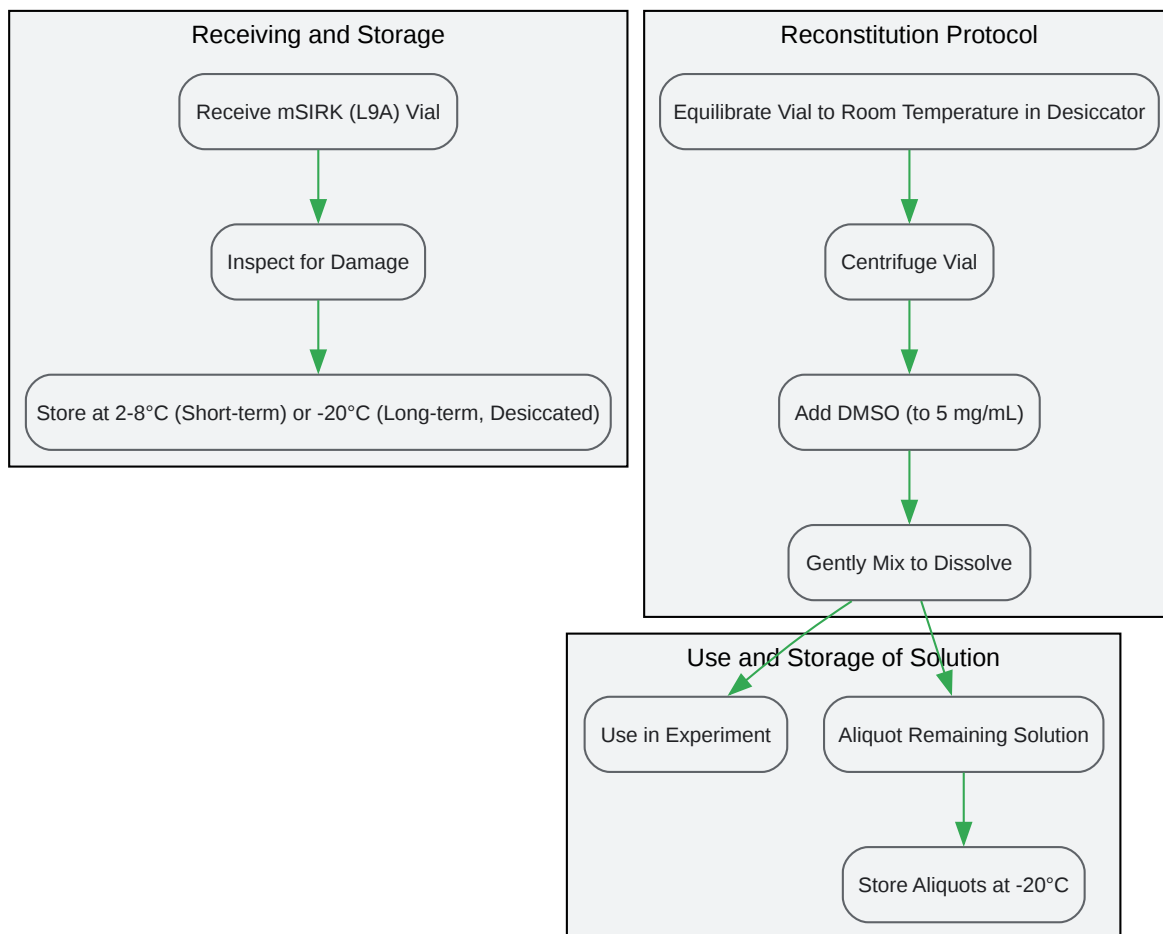
- Solutions of **mSIRK (L9A)** in DMSO should be collected in a designated, labeled container for flammable liquid waste.
- Do not dispose of DMSO solutions down the drain.
- All materials that have come into contact with the peptide, such as pipette tips, tubes, and gloves, should be disposed of in the appropriate solid chemical waste stream.

Quantitative Data Summary

Parameter	Value	Source(s)
Form	Lyophilized solid	
Purity	≥95% by HPLC	[2] [3]
Molecular Weight	1906.23 g/mol	[4]
Solubility	5 mg/mL in DMSO	
Storage (Lyophilized)	2-8°C (short-term), -20°C (long-term, desiccated)	[1]
Storage (Reconstituted)	-20°C	[2] [3]
Stability (Reconstituted)	Up to 4 months at -20°C	[2] [3]

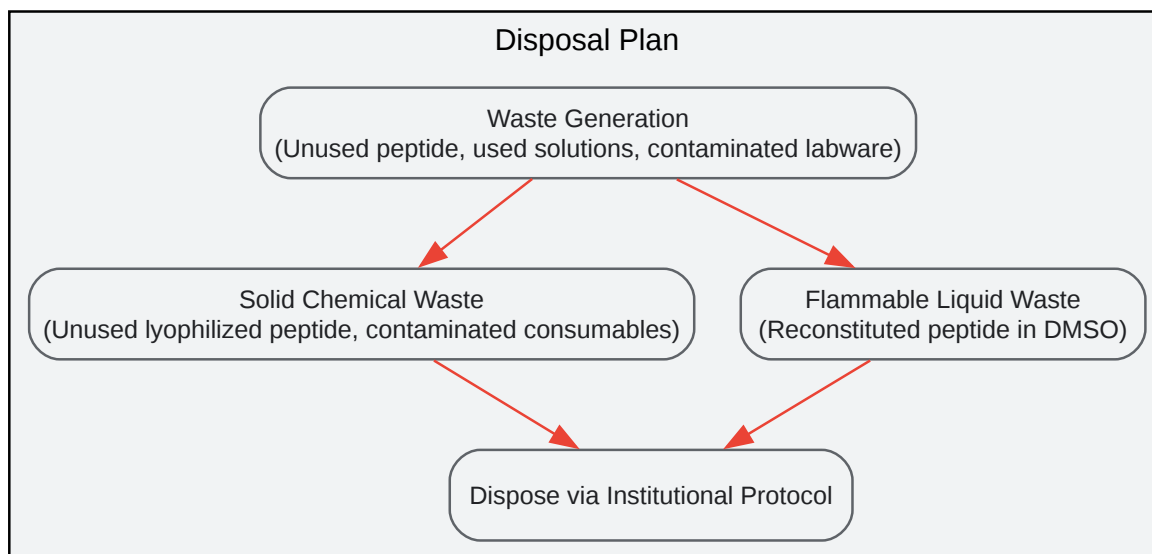
Visual Workflows

The following diagrams illustrate the key processes for handling and disposing of **mSIRK (L9A)**.



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Caption: Workflow for handling and preparing **mSIRK (L9A)**.



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Caption: Disposal workflow for **mSIRK (L9A)** waste.

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